

C-247 Technical Support Center: Dose Refinement for Long-Term Studies

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Compound of Interest

Compound Name: C-247

Cat. No.: B1496183

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This technical support center provides guidance for researchers, scientists, and drug development professionals on dose refinement for long-term studies involving the novel antifungal agent **C-247** (SCY-247). The information is presented in a question-and-answer format to address specific issues that may be encountered during experimental planning and execution.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **C-247**?

A1: **C-247** is a second-generation triterpenoid antifungal. Its mechanism of action is the inhibition of β -(1,3)-D-glucan synthase, an essential enzyme for the synthesis of the fungal cell wall. By inhibiting this enzyme, **C-247** disrupts the integrity of the fungal cell wall, leading to cell death. This target is specific to fungi, which contributes to a lower potential for mechanism-based toxicity in humans.

Q2: What is the current understanding of **C-247**'s pharmacokinetic profile?

A2: Pharmacokinetic studies of orally administered SCY-247 in healthy human volunteers have shown that the drug is rapidly absorbed, with maximum plasma concentrations (Tmax)

observed between 3 to 7 hours.[1] Systemic exposure, as measured by Cmax and AUC, increases in a dose-proportional manner with both single and multiple doses.[1][2] In preclinical murine models, SCY-247 has demonstrated extensive tissue distribution, including penetration into the lungs and brain.[3]

Q3: What is the known safety and tolerability profile of **C-247** from clinical studies?

A3: In a Phase 1 single and multiple ascending dose study in healthy participants, oral SCY-247 was well tolerated.[1] No serious or severe treatment-emergent adverse events were reported. The most common adverse events were mild to moderate headache and diarrhea.[1] The incidence of these events was low and not dependent on the dose administered.[1]

Q4: Is there any available data from long-term toxicology studies for **C-247**?

A4: Specific data from long-term, repeat-dose toxicology studies for SCY-247, including the No-Observed-Adverse-Effect Level (NOAEL), are not yet publicly available. This information is typically generated during preclinical development to support long-duration clinical trials. For its predecessor, ibrexafungerp, a favorable safety profile has been noted, with the most common adverse effects in clinical trials being mild gastrointestinal events.[4]

Q5: How should we approach dose selection for long-term in vivo studies without specific long-term toxicology data?

A5: In the absence of published long-term toxicology data for **C-247**, a conservative approach to dose selection for long-term in vivo studies is recommended. Initial dose ranges can be informed by the efficacious doses observed in short-term preclinical models and the doses found to be safe in Phase 1 human studies. It is crucial to conduct a dose-range finding study in the selected animal model to establish the maximum tolerated dose (MTD) for the intended duration of the study. This should be followed by a repeat-dose toxicity study of a duration that aligns with the planned long-term efficacy study to identify any potential target organ toxicity and to establish a study-specific NOAEL.

Data Presentation

Table 1: Summary of Preclinical Efficacy of SCY-247 in Murine Models of Invasive Candidiasis

Parameter	Details	Reference
Infection Model	Hematogenously disseminated <i>Candida albicans</i> infection	[2]
Dose Levels	10 mg/kg and 40 mg/kg (oral, once daily)	[2]
Efficacy Readout	Reduction in kidney fungal burden (log CFU)	[2]
Results at 10 mg/kg	Significant 3-log decrease in average CFU compared to untreated control	[2]
Results at 40 mg/kg	Statistically significant reduction in kidney CFU compared to untreated mice	[2]
Survival at 40 mg/kg	100% survival at the end of the study (compared to 62.5% in untreated mice)	[2]
Infection Model	Invasive candidiasis caused by <i>Candida glabrata</i>	[5]
Dose Levels	16, 32, and 48 mg/kg (oral)	[5]
Efficacy Readout	Reduction in kidney and lung fungal burden	[5]
Results	Dose-dependent reduction in fungal burden in kidneys and lungs	[5]
Comparison	SCY-247 showed significant reduction in both kidney and lung fungal burden, whereas caspofungin only impacted the kidneys.	[5]

Table 2: Summary of Phase 1 Human Pharmacokinetic and Safety Data for Oral SCY-247

Parameter	Details	Reference
Study Design	Single Ascending Dose (SAD) and Multiple Ascending Dose (MAD) in healthy volunteers	[1]
SAD Dose Range	50 mg to 900 mg	[1]
MAD Dose Range	50 mg to 300 mg (once daily for 7 days)	[1]
Tmax	3 to 7 hours	[1]
Pharmacokinetics	Generally dose-proportional	[1]
Safety	Well tolerated across all cohorts	[1]
Most Common Adverse Events	Mild to moderate headache (16.7% in SCY-247 group vs 4.5% in placebo) and diarrhea (9% in both groups)	[1]
Serious Adverse Events	None reported	[1]

Experimental Protocols

Protocol 1: Murine Model of Hematogenously Disseminated Candidiasis

This protocol is a generalized procedure based on established methods for evaluating the in vivo efficacy of antifungal agents.

- Animal Model: Female BALB/c mice (6-8 weeks old).
- Immunosuppression (if required): Administer cyclophosphamide (150 mg/kg) intraperitoneally on days -4 and -1 relative to infection to induce neutropenia.
- Inoculum Preparation:

- Culture *Candida albicans* (e.g., SC5314) on Sabouraud dextrose agar for 24-48 hours at 35°C.
- Harvest yeast cells and wash with sterile phosphate-buffered saline (PBS).
- Adjust the cell suspension to the desired concentration (e.g., 2.5×10^5 cells/mL in PBS).
- Infection:
 - Inject 0.1 mL of the prepared inoculum intravenously via the lateral tail vein.
- Treatment:
 - Initiate treatment with **C-247** (formulated in a suitable vehicle) or vehicle control at a specified time post-infection (e.g., 2 hours).
 - Administer the drug orally via gavage once or twice daily for the duration of the study (e.g., 7 days).
- Efficacy Endpoints:
 - Survival: Monitor and record survival daily for up to 21 days post-infection.
 - Fungal Burden:
 - At a predetermined time point (e.g., day 8), euthanize a subset of animals from each group.
 - Aseptically harvest kidneys and other target organs.
 - Homogenize organs in sterile PBS.
 - Perform serial dilutions of the homogenates and plate on Sabouraud dextrose agar.
 - Incubate plates for 24-48 hours at 35°C and count colony-forming units (CFU).
 - Express fungal burden as log₁₀ CFU per gram of tissue.

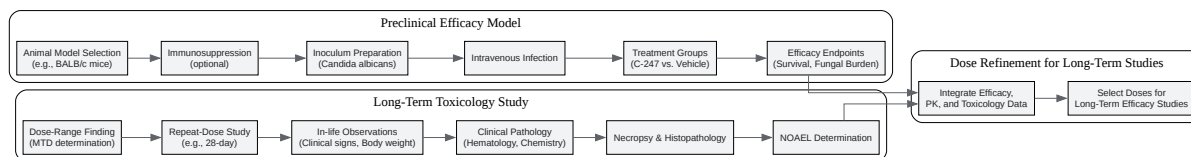
Protocol 2: General Repeat-Dose Toxicology Study in Rodents

This protocol outlines a general approach for a 28-day repeat-dose toxicology study to support long-term studies.

- Animal Model: Sprague-Dawley rats (equal numbers of males and females).
- Dose Groups:
 - Vehicle control.
 - Low dose, mid dose, and high dose of **C-247**. A high dose that induces some minimal toxic effects but not mortality is often selected based on a prior dose-range finding study.
- Administration:
 - Administer **C-247** or vehicle control orally via gavage once daily for 28 consecutive days.
- In-life Observations:
 - Clinical Signs: Observe animals daily for any signs of toxicity.
 - Body Weight: Record body weight twice weekly.
 - Food Consumption: Measure food consumption weekly.
 - Ophthalmology: Conduct ophthalmic examinations prior to the start of the study and at termination.
- Clinical Pathology:
 - Collect blood samples at the end of the study for hematology and clinical chemistry analysis.
 - Collect urine samples for urinalysis.
- Necropsy and Histopathology:

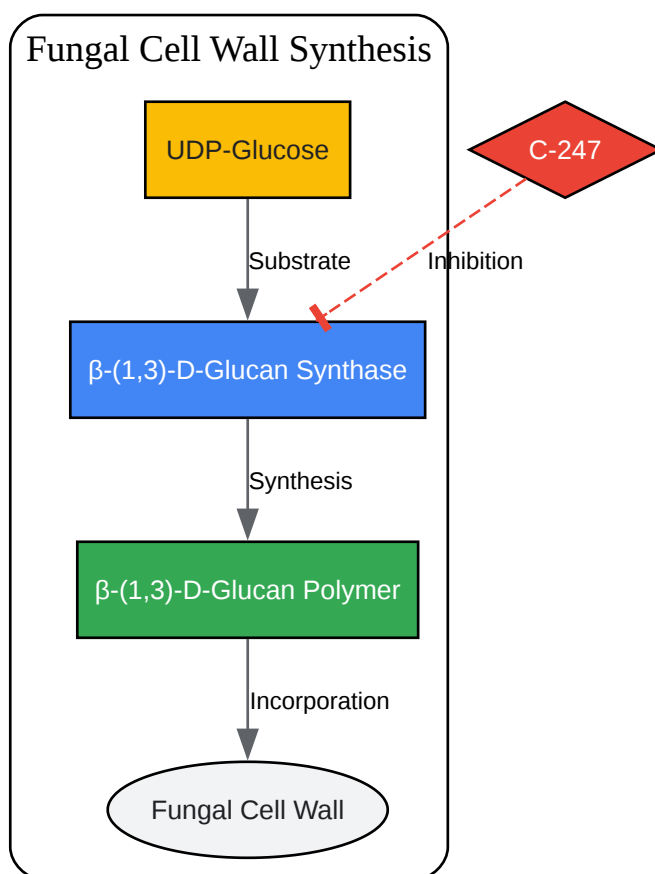
- At the end of the 28-day treatment period, euthanize all animals.
- Conduct a full gross necropsy.
- Collect and weigh major organs.
- Preserve a comprehensive set of tissues in formalin for histopathological examination.
- Data Analysis:
 - Analyze all data for dose-related changes.
 - The highest dose that does not produce any significant adverse findings is determined as the No-Observed-Adverse-Effect Level (NOAEL).

Mandatory Visualizations



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Caption: Workflow for **C-247** dose refinement.



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Caption: **C-247** mechanism of action.

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